

Solubility of Acid Brown 4 in water and ethanol

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Compound of Interest		
Compound Name:	Acid Brown 4	
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An In-depth Technical Guide to the Solubility of Acid Brown 4

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the solubility of **Acid Brown 4** (C.I. 14805) in two common laboratory solvents: water and ethanol. This document includes quantitative solubility data, a comprehensive, generalized experimental protocol for solubility determination, and visualizations of the chemical synthesis and experimental workflow.

Introduction to Acid Brown 4

Acid Brown 4, also known as Acid Brown S-R, is a monoazo acid dye. Its chemical formula is C₁₆H₁₂N₃NaO₄S with a molecular weight of 365.34 g/mol .[1] It is utilized in various applications, including as a dye for textiles and leather, in cosmetics, and as a fluorescent marker for aerial reconnaissance and groundwater exploration.[1] Understanding its solubility is critical for its application in these fields, particularly for formulation development and quality control.

Quantitative Solubility Data

The solubility of **Acid Brown 4** varies between polar protic solvents like water and ethanol. While precise quantitative data for ethanol is not readily available in public literature, its qualitative solubility is well-documented.



Solvent	Solubility	Temperature (°C)	Appearance of Solution
Water	18.67 g/L	20	Red-light brown
Ethanol	Soluble (Qualitative)	Not Specified	Yellow-light brown[1] [2]

Experimental Protocol: Determination of Solubility

The following is a generalized standard operating procedure for determining the solubility of an acid dye like **Acid Brown 4**. This protocol is based on the equilibrium saturation method followed by gravimetric or spectrophotometric analysis.

3.1. Objective

To determine the equilibrium solubility of **Acid Brown 4** in a specified solvent (e.g., deionized water, ethanol) at a controlled temperature.

3.2. Materials and Equipment

- Acid Brown 4 (analytical grade)
- Solvent (e.g., Deionized Water, 200-proof Ethanol)
- Analytical balance (± 0.1 mg)
- Constant temperature shaker bath or incubator
- Centrifuge
- Syringe filters (e.g., 0.45 μm PTFE or nylon)
- Volumetric flasks and pipettes
- UV-Vis Spectrophotometer (for spectrophotometric method)
- Drying oven and desiccator (for gravimetric method)



Scintillation vials or sealed flasks

3.3. Procedure

Step 1: Preparation of a Saturated Solution

- Add an excess amount of Acid Brown 4 to a series of scintillation vials or sealed flasks. An
 excess is ensured when undissolved solid remains visible.
- Pipette a precise volume of the selected solvent (e.g., 10.0 mL) into each vial.
- Securely cap the vials to prevent solvent evaporation.

Step 2: Equilibration

- Place the vials in a constant temperature shaker bath set to the desired temperature (e.g., 20°C).
- Agitate the samples for a sufficient period to ensure equilibrium is reached (typically 24-48 hours). Equilibrium is achieved when the concentration of the dissolved solute in the supernatant no longer changes over time.

Step 3: Separation of Undissolved Solid

- Remove the vials from the shaker bath and allow them to stand for a short period to let the
 excess solid settle.
- To ensure complete separation of the solid from the liquid phase, centrifuge the vials at a high speed (e.g., 5000 rpm) for 15-20 minutes.
- Carefully withdraw a known volume of the clear supernatant using a syringe. To remove any remaining suspended particles, pass the supernatant through a syringe filter (0.45 μm) into a clean, tared container (for gravimetric analysis) or a volumetric flask (for spectrophotometric analysis).

Step 4: Quantification of Dissolved Solute

Method A: Gravimetric Analysis



- Weigh the tared container with the collected clear filtrate to determine the mass of the solution.
- Place the container in a drying oven at a temperature sufficient to evaporate the solvent without degrading the dye (e.g., 60-80°C) until a constant weight is achieved.
- Cool the container in a desiccator and weigh it to determine the mass of the dried Acid
 Brown 4 residue.
- Calculate the solubility (in g/L) using the mass of the residue and the initial volume of the filtrate.

Method B: UV-Vis Spectrophotometry

- Prepare a series of standard solutions of Acid Brown 4 of known concentrations in the solvent.
- Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ max) to generate a calibration curve (Absorbance vs. Concentration).
- Accurately dilute the collected clear filtrate with the solvent to a concentration that falls within the linear range of the calibration curve.
- Measure the absorbance of the diluted filtrate.
- Use the calibration curve to determine the concentration of the diluted solution and account for the dilution factor to calculate the concentration of the original saturated solution.

Visualizations

4.1. Synthesis Pathway of Acid Brown 4

The manufacturing of **Acid Brown 4** involves a multi-step chemical synthesis process starting with the diazotization of an aromatic amine.[2]





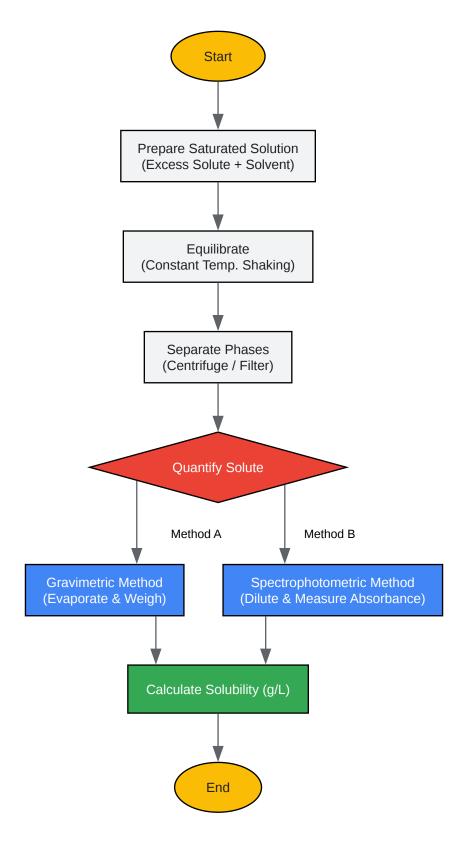
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Caption: Synthesis of Acid Brown 4 via diazotization and azo coupling.

4.2. Experimental Workflow for Solubility Determination

The following diagram illustrates the logical flow of the experimental protocol for determining the solubility of **Acid Brown 4**.





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Caption: General workflow for experimental solubility determination.



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References

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